

"Methyl 4-bromofuran-2-carboxylate molecular structure"

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Compound of Interest

Compound Name: *Methyl 4-bromofuran-2-carboxylate*

Cat. No.: *B055586*

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An In-depth Technical Guide to **Methyl 4-bromofuran-2-carboxylate**

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Methyl 4-bromofuran-2-carboxylate**, a valuable building block in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Molecular Structure and Identifiers

Methyl 4-bromofuran-2-carboxylate is a heterocyclic compound featuring a furan ring substituted with a bromine atom at the 4-position and a methyl carboxylate group at the 2-position.

Table 1: Chemical Identifiers for **Methyl 4-bromofuran-2-carboxylate**

Identifier	Value	Citation
IUPAC Name	methyl 4-bromofuran-2-carboxylate	[1]
Synonyms	4-bromo-furan-2-carboxylic acid methyl ester, methyl 4-bromo-2-furoate	[1][2]
CAS Number	58235-80-6	[1]
Molecular Formula	C ₆ H ₅ BrO ₃	[1]
Molecular Weight	205.01 g/mol	[1]
Canonical SMILES	<chem>COC(=O)C1=CC(=CO1)Br</chem>	[1]
InChI	InChI=1S/C6H5BrO3/c1-9-6(8)5-2-4(7)3-10-5/h2-3H,1H3	[1]
InChIKey	RKEXKLRKXLRNMV-UHFFFAOYSA-N	[1][2]

Physicochemical Properties

The physical and chemical properties of **Methyl 4-bromofuran-2-carboxylate** are summarized below. It is a solid compound at room temperature with a defined melting point.

Table 2: Physicochemical Data for **Methyl 4-bromofuran-2-carboxylate**

Property	Value	Citation
Appearance	White to yellow solid	[3]
Melting Point	42-44 °C	
Boiling Point	228 °C at 760 mmHg	
Purity	≥97%	
Storage	Sealed in dry, 2-8°C	

Spectroscopic Data

Detailed experimental spectroscopic data for **Methyl 4-bromofuran-2-carboxylate** is not readily available in the public domain. However, predicted mass spectrometry data can be used for preliminary identification.

Table 3: Predicted Mass Spectrometry Data

Adduct	Predicted m/z
[M+H] ⁺	204.94949
[M+Na] ⁺	226.93143
[M-H] ⁻	202.93493
[M] ⁺	203.94166

Note: Data is predicted by computational methods.[\[4\]](#)

Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **Methyl 4-bromofuran-2-carboxylate** is not explicitly available. However, based on standard organic chemistry principles, it can be synthesized via the esterification of its corresponding carboxylic acid, 4-bromo-2-furoic acid.

Proposed Synthesis of Methyl 4-bromofuran-2-carboxylate

The synthesis of **Methyl 4-bromofuran-2-carboxylate** can be achieved through the Fischer esterification of 4-bromo-2-furoic acid. This method involves reacting the carboxylic acid with methanol in the presence of a strong acid catalyst.

Reaction Scheme:

4-bromo-2-furoic acid + Methanol $\xrightarrow{\text{H}^+ \text{ catalyst}}$ **Methyl 4-bromofuran-2-carboxylate** + Water

Materials:

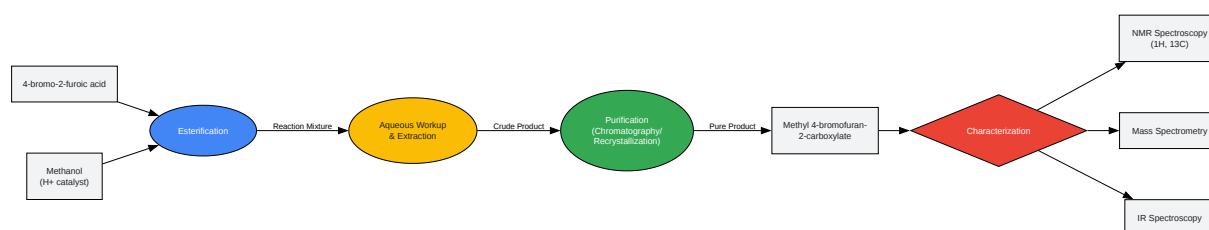
- 4-bromo-2-furoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated) or other suitable acid catalyst
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- To a solution of 4-bromo-2-furoic acid in an excess of anhydrous methanol, add a catalytic amount of concentrated sulfuric acid.
- Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
- Neutralize the remaining mixture with a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Evaporate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography or recrystallization to obtain pure **Methyl 4-bromofuran-2-carboxylate**.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the logical workflow for the synthesis and subsequent characterization of **Methyl 4-bromofuran-2-carboxylate**.



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Caption: Synthesis and Characterization Workflow for **Methyl 4-bromofuran-2-carboxylate**.

Applications in Research and Development

Methyl 4-bromofuran-2-carboxylate serves as a versatile intermediate in the synthesis of more complex molecules. The presence of the bromo-substituent allows for a variety of cross-coupling reactions, such as Suzuki and Heck couplings, enabling the introduction of diverse functional groups onto the furan ring.[5] The ester functionality can be hydrolyzed to the corresponding carboxylic acid or converted to other derivatives, further expanding its synthetic utility. These characteristics make it a valuable precursor for the development of novel pharmaceutical compounds and agrochemicals.[5]

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